

AFG206 therapeutic index versus alternatives

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Compound Focus: **AFG206**

Cat. No.: S548018

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Comparison of FLT3 Inhibitors

The table below summarizes the antileukemic properties of **AFG206** and other FLT3 inhibitors as described in the research. Please note that this data is from **preclinical studies (in vitro)** and does not include clinical safety or a complete therapeutic index [1].

FLT3 Inhibitor	Generation & Type	Key Characteristics & Experimental Findings	Potency against FLT3 mutants	Ability to Override Resistance
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| **AFG206** | First-generation, Type II | - Inhibits mutant FLT3 kinase activity.

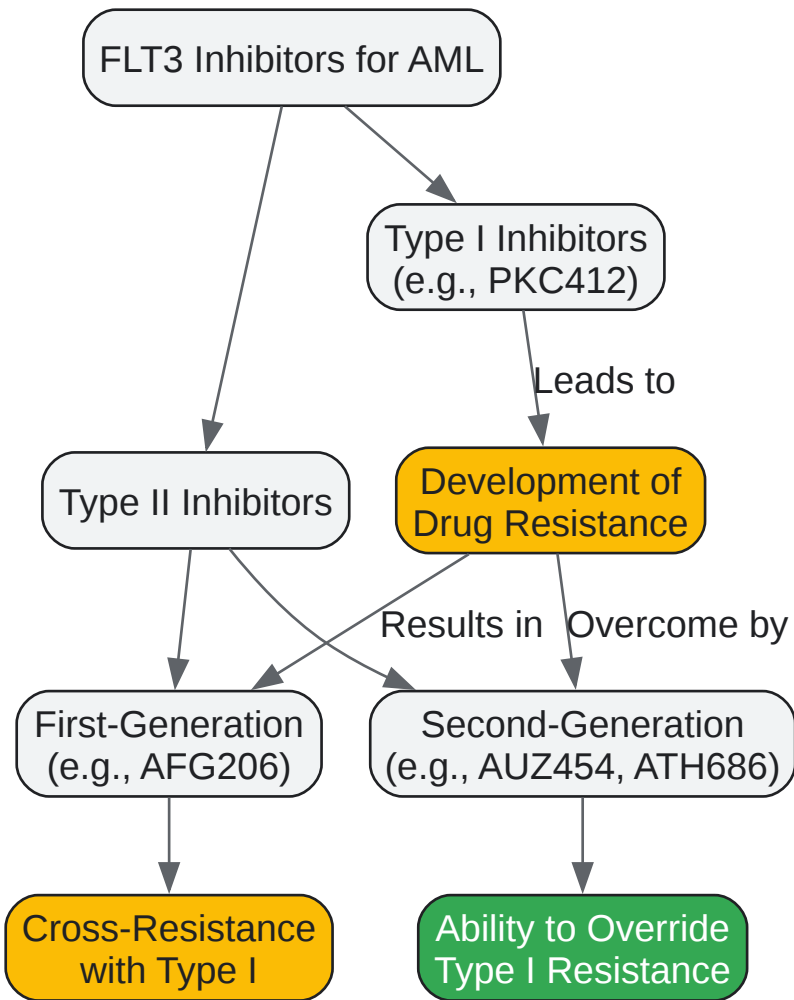
- Inhibits proliferation of cells with FLT3 mutants.
- Shows **cross-resistance** with "Type I" inhibitors (e.g., PKC412). | Potent and selective | No | | **PKC412 (Midsostaurin)** | (Comparator) Type I | - Foundational mutant FLT3 inhibitor.
- Clinical trials revealed emergence of resistant leukemic cells. | Potent | No (Resistance develops) | | **AUZ454** | Second-generation, Type II | - **Derivative of AST487** with improved potency.
- **Potently kills "Type I" inhibitor-resistant cells.**
- Improved interaction with FLT3's ATP pocket. | High potency | **Yes** | | **ATH686** | Second-generation, Type II | - **Derivative of AST487** with improved potency.
- **Potently kills "Type I" inhibitor-resistant cells.**
- Improved interaction with FLT3's ATP pocket. | High potency | **Yes** |

Key Experimental Data and Protocols

The comparative data in the table above was generated through standardized preclinical experiments to assess the efficacy of the inhibitors [1].

- **Cell-Based Proliferation Assays:** The inhibitory effects on proliferation were measured in leukemic cell lines that harbor FLT3 mutations. The studies confirmed that **AFG206**, along with the other inhibitors tested, could inhibit the growth of these mutant cells [1].
- **Kinase Activity Assays:** These experiments directly measured the ability of the inhibitors to block the enzymatic activity of the mutant FLT3 kinase, confirming their target engagement and selectivity [1].
- **Cross-Resistance Assessment:** **Researchers exposed cell lines with acquired or inherent resistance to "Type I" FLT3 inhibitors (like PKC412) to the novel "Type II" inhibitors. While first-generation inhibitors like AFG206 showed some cross-resistance, the second-generation inhibitors AUZ454 and ATH686 were able to "override this drug resistance" and effectively kill the resistant cells [1].**
- **Structural Mechanism for Enhanced Potency:** The study identified that the superior potency of the second-generation inhibitors (AUZ454 and ATH686) was due to an improved interaction with the ATP-binding pocket of the FLT3 kinase. This was attributed to two key structural features [1]:
 - The introduction of a **piperazine moiety**.
 - The placement of an **amino group at position 2 of the pyrimidine ring**.

The following diagram illustrates the logical relationship and key differentiator between these FLT3 inhibitors as described in the study:



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Limitations and Further Research

- **Therapeutic Index Data Unavailable:** The provided data focuses on **efficacy (potency)**. A complete therapeutic index requires a comparison of the dose required for efficacy versus the dose that causes toxicity (the safety margin), which is not available in the search results for any of these compounds [1].
- **Preclinical and Dated Information:** It is crucial to note that the identified study is from **2010** and describes **preclinical findings**. **AFG206** does not appear to have progressed to approved clinical use. The field of FLT3 inhibitor development has advanced significantly since this study, with newer agents like gilteritinib now approved for clinical use.

To perform a more current and comprehensive comparison, I suggest:

- **Consulting Clinical Trial Databases:** Websites like ClinicalTrials.gov can provide information on later-stage and approved FLT3 inhibitors, including their documented efficacy and safety profiles in humans.
- **Reviewing Recent Literature:** Searching for recent review articles on "FLT3 inhibitors in AML" on platforms like PubMed will give you an overview of the current competitive landscape, including therapeutic indices of clinically relevant drugs.

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References

1. Antileukemic Effects of Novel First- and Second-Generation... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [AFG206 therapeutic index versus alternatives]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548018#afg206-therapeutic-index-versus-alternatives>]

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